

Application Notes and Protocols: Methotrexate Hydrate in Psoriasis Research Models

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Compound of Interest

Compound Name: Methotrexate Hydrate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **methotrexate hydrate** (MTX), a cornerstone therapy for moderate-to-severe psoriasis, in preclinical research models.^{[1][2]} Detailed protocols for common in vivo and in vitro models are presented, along with its established mechanisms of action and expected quantitative outcomes. This document is intended to guide researchers in designing and executing studies to evaluate novel anti-psoriatic agents or to further elucidate the pathophysiology of psoriasis.

Mechanism of Action of Methotrexate in Psoriasis

Methotrexate, a folic acid antagonist, exerts its therapeutic effects in psoriasis through a combination of anti-proliferative, anti-inflammatory, and immunosuppressive activities.^[1] While traditionally known for its inhibition of dihydrofolate reductase (DHFR), which is crucial for DNA synthesis and cell proliferation, its efficacy in psoriasis is also attributed to its immunomodulatory effects.^{[1][3][4]}

Key mechanisms include:

- **Inhibition of Keratinocyte Proliferation:** By interfering with DNA synthesis, MTX limits the excessive growth of keratinocytes, a hallmark of psoriatic lesions.[\[1\]](#)[\[5\]](#)
- **Immunosuppression:** MTX promotes the apoptosis of activated T cells and inhibits the chemotaxis of neutrophils, key immune cells involved in psoriatic inflammation.[\[1\]](#)[\[6\]](#)
- **Modulation of Inflammatory Pathways:** MTX has been shown to decrease the production of pro-inflammatory cytokines such as TNF- α and IL-1.[\[1\]](#) It also interferes with the IL-23/IL-17 inflammatory axis, a central pathway in psoriasis pathogenesis.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) There is also evidence suggesting its role in inhibiting the Janus kinase-signal transducer and activator of transcription (JAK-STAT) pathway.[\[3\]](#)[\[11\]](#) A more recently identified mechanism involves the inhibition of the muropeptide transporter SLC46A2, which is involved in NOD1 activation in keratinocytes.[\[12\]](#)

Quantitative Data from Preclinical Psoriasis Models

The following tables summarize the quantitative effects of methotrexate in widely used psoriasis research models.

Table 1: Efficacy of Methotrexate in the Imiquimod (IMQ)-Induced Psoriasis Mouse Model

Parameter	Vehicle Control (IMQ only)	Methotrexate Treatment	Percentage Improvement	Reference
Cumulative PASI Score	10.5 $\pm$ 0.8	4.5 $\pm$ 0.5	~57%	[13]
Epidermal Thickness (μ m)	120 $\pm$ 15	50 $\pm$ 10	~58%	[14]
TNF- α Levels (pg/mL)	250 $\pm$ 30	120 $\pm$ 20	~52%	[14]
IL-17 Levels (pg/mL)	800 $\pm$ 100	350 $\pm$ 50	~56%	[15]
PCNA Positive Cells (%)	85 $\pm$ 10	30 $\pm$ 5	~65%	[13]

Data are presented as mean $\pm$ standard deviation and represent typical outcomes.

Table 2: In Vitro Effects of Methotrexate on HaCaT Keratinocytes

Parameter	Control	Methotrexate (1 μ g/mL)	Percentage Change	Reference
Cell Proliferation (CFSE Assay)	100%	Reduced Proliferation	Significant Reduction	[16]
Apoptosis (Annexin V Staining)	Baseline	Increased Apoptosis	Significant Increase	[16]
Cell Viability (Resazurin Assay)	100%	Trend towards reduction	Not statistically significant	[16]
G2/M Phase of Cell Cycle	Baseline	Reduced percentage of cells	Significant Reduction	[16]
S Phase of Cell Cycle	Baseline	Reduced percentage of cells	Significant Reduction	[16]

Experimental Protocols

In Vivo Model: Imiquimod (IMQ)-Induced Psoriasis-Like Dermatitis in Mice

This is a widely used and robust model that recapitulates many of the histological and inflammatory features of human plaque psoriasis.[17][18][19]

Materials:

- BALB/c or C57BL/6 mice (8-10 weeks old)
- Imiquimod cream (5%)

- **Methotrexate hydrate** (for injection or oral gavage)
- Calipers for measuring skin thickness
- Scoring system for Psoriasis Area and Severity Index (PASI)

Protocol:

- Acclimatization: House mice in a controlled environment for at least one week before the experiment.
- Hair Removal: Anesthetize the mice and shave a defined area on the dorsal skin. Apply a depilatory cream for complete hair removal and gently wipe clean. Allow the skin to recover for 24 hours.
- Induction of Psoriasis-like Lesions: Apply a daily topical dose of 62.5 mg of 5% imiquimod cream to the shaved dorsal skin and sometimes the ear for 5-7 consecutive days.[\[17\]](#)[\[18\]](#)
- Methotrexate Administration:
 - Route: Methotrexate can be administered via intraperitoneal (i.p.) injection or oral gavage.
 - Dose: A common dose is 1 mg/kg, administered daily, starting from the first day of IMQ application.[\[13\]](#)[\[20\]](#)
 - Vehicle Control: The control group should receive the vehicle used to dissolve the methotrexate.
- Monitoring and Evaluation:
 - Daily Scoring: Assess the severity of the skin inflammation daily using a modified Psoriasis Area and Severity Index (PASI). Score erythema, scaling, and thickness on a scale of 0 to 4 (0: none, 1: slight, 2: moderate, 3: marked, 4: very marked). The cumulative score represents the overall severity.[\[20\]](#)
 - Skin Thickness: Measure the thickness of the dorsal skin daily using calipers.
- Endpoint Analysis (Day 7 or 8):

- Sample Collection: Euthanize the mice and collect dorsal skin tissue and blood samples.
- Histology: Fix skin samples in formalin, embed in paraffin, and stain with Hematoxylin and Eosin (H&E) to assess epidermal thickness (acanthosis) and inflammatory cell infiltration.
- Immunohistochemistry: Stain skin sections for proliferation markers (e.g., Ki67, PCNA) and immune cell markers.[\[13\]](#)
- Cytokine Analysis: Measure the levels of pro-inflammatory cytokines (e.g., TNF- α , IL-17, IL-23) in skin homogenates or serum using ELISA or multiplex assays.
- Gene Expression: Extract RNA from skin tissue to analyze the expression of relevant genes by qRT-PCR.

In Vitro Model: Methotrexate Treatment of HaCaT Keratinocytes

HaCaT cells, a spontaneously immortalized human keratinocyte cell line, are a valuable tool for studying the direct effects of compounds on keratinocyte proliferation and apoptosis.[\[21\]](#)

Materials:

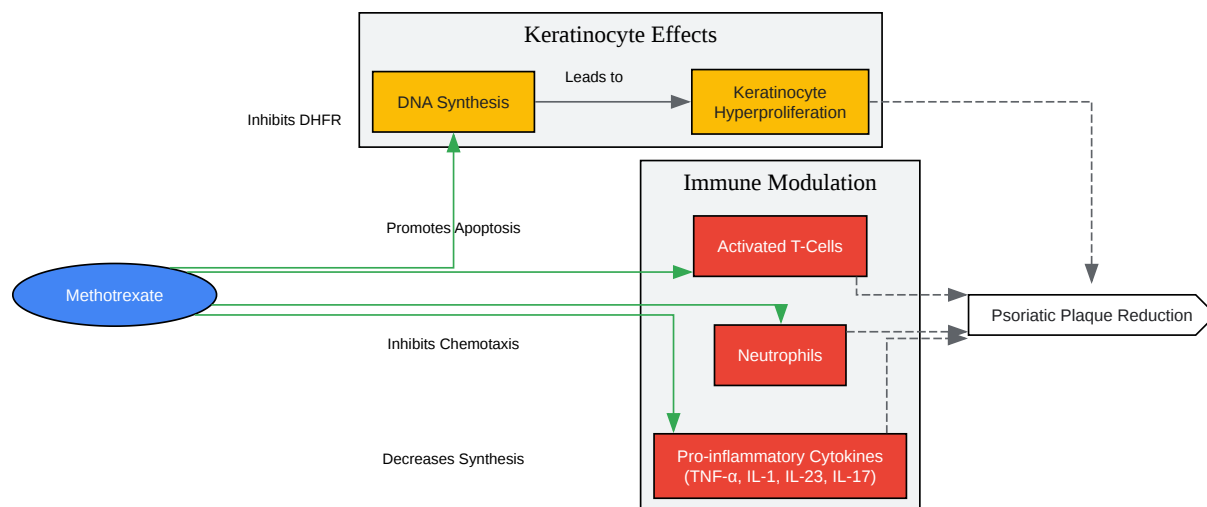
- HaCaT keratinocytes
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin
- **Methotrexate hydrate**
- Cell proliferation assay kit (e.g., CFSE, BrdU)
- Apoptosis detection kit (e.g., Annexin V-FITC/Propidium Iodide)
- Flow cytometer
- 96-well plates for viability assays

Protocol:

- Cell Culture: Culture HaCaT cells in complete DMEM at 37°C in a humidified atmosphere with 5% CO₂.
- Seeding: Seed HaCaT cells in appropriate culture vessels (e.g., 6-well plates, 96-well plates) and allow them to adhere overnight.
- Methotrexate Treatment:
 - Prepare a stock solution of **methotrexate hydrate** in a suitable solvent (e.g., DMSO or sterile water).
 - Treat the cells with varying concentrations of methotrexate (e.g., 0.1, 1, and 10 µg/mL) for 24-72 hours.[\[16\]](#) Include a vehicle-treated control group.
- Analysis of Cell Proliferation:
 - CFSE Staining: Stain cells with Carboxyfluorescein succinimidyl ester (CFSE) before treatment. After the treatment period, harvest the cells and analyze the dilution of CFSE fluorescence by flow cytometry. Each peak of reduced fluorescence represents a cell division.
- Analysis of Apoptosis:
 - Annexin V/PI Staining: After treatment, harvest the cells and stain with Annexin V-FITC and Propidium Iodide (PI) according to the manufacturer's protocol. Analyze the stained cells by flow cytometry to distinguish between viable, early apoptotic, late apoptotic, and necrotic cells.[\[16\]](#)
- Analysis of Cell Cycle:
 - After treatment, fix the cells in ethanol and stain with a DNA-binding dye (e.g., propidium iodide) containing RNase. Analyze the DNA content by flow cytometry to determine the percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle.[\[16\]](#)

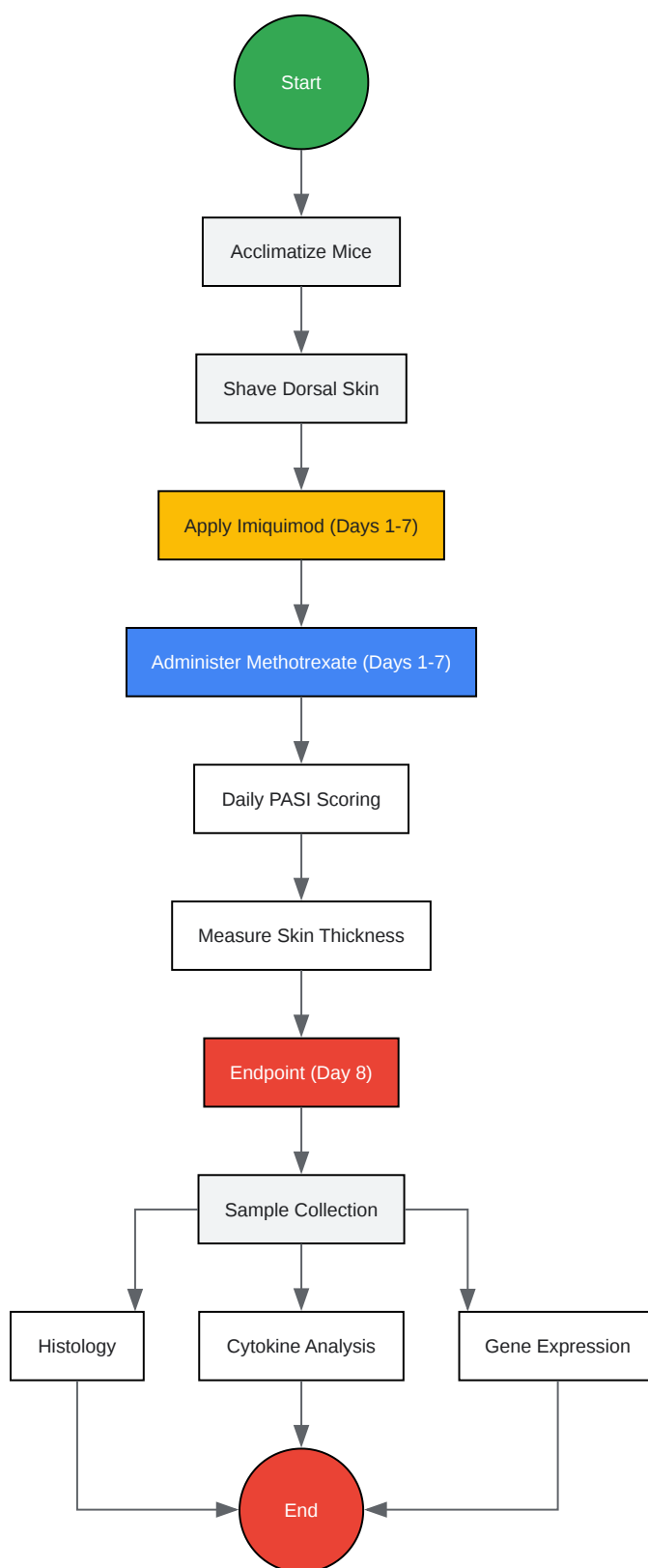
Visualizations

Signaling Pathways and Experimental Workflows



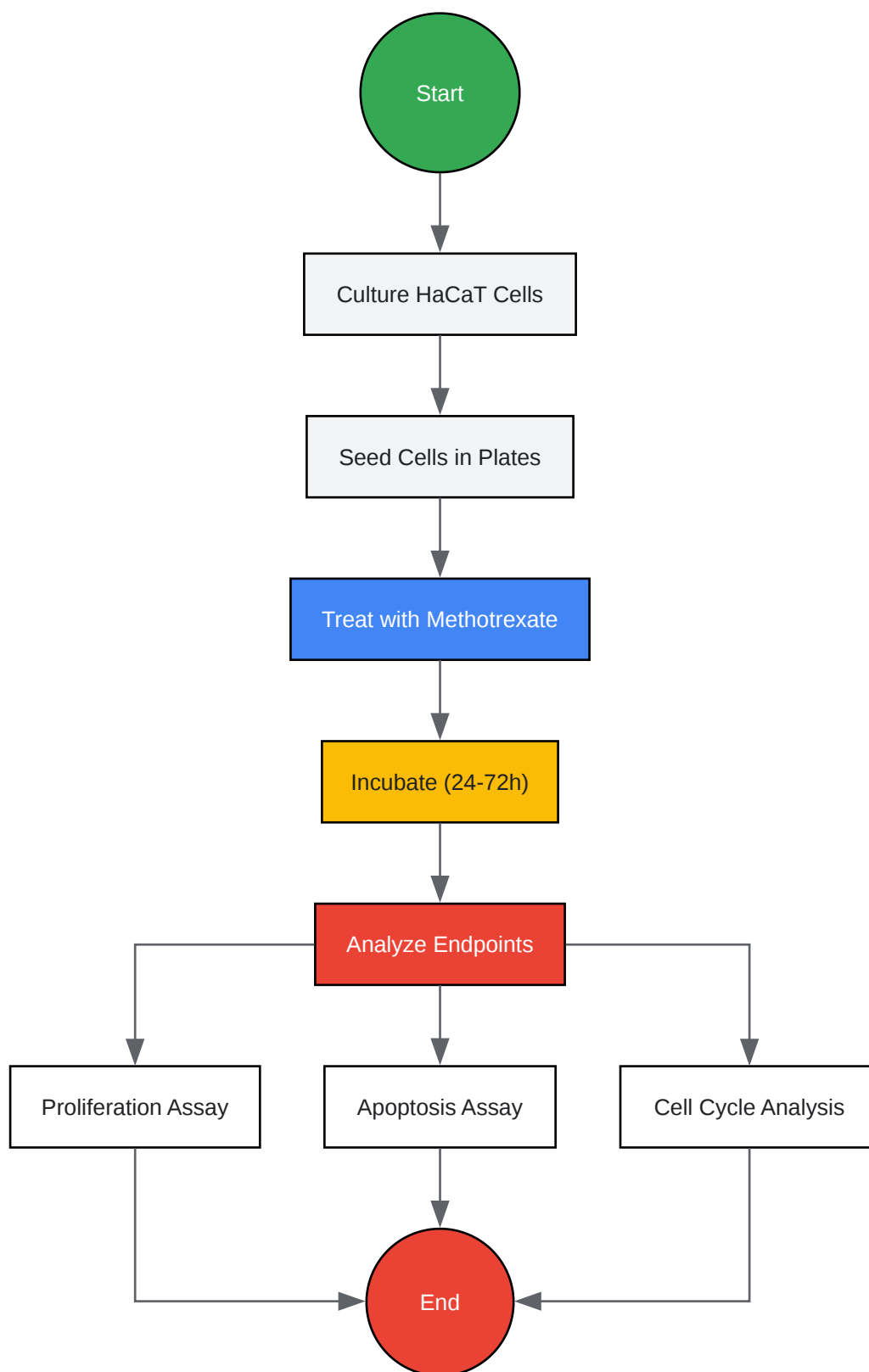
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Caption: Mechanism of Action of Methotrexate in Psoriasis.



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Caption: Workflow for the Imiquimod-Induced Psoriasis Mouse Model.



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Caption: Workflow for In Vitro Studies with Methotrexate on HaCaT Cells.

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